

# UK-357903: A Technical Guide to a Potent and Selective PDE5 Inhibitor

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## Compound of Interest

Compound Name: UK 357903

Cat. No.: B1682059

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## Abstract

UK-357903 is a potent and highly selective inhibitor of phosphodiesterase type 5 (PDE5), an enzyme pivotal in the regulation of the cyclic guanosine monophosphate (cGMP) signaling pathway. Developed by Pfizer, this pyrazolopyrimidinone derivative was investigated for its therapeutic potential in erectile dysfunction, reaching Phase II clinical trials in Europe before its development was discontinued in 2006. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and pharmacological effects of UK-357903, based on available preclinical and clinical data. Detailed experimental methodologies for its synthesis and key in vitro and in vivo assays are also presented, alongside visualizations of its mechanism of action and experimental workflows.

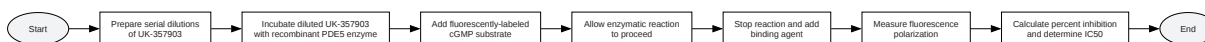
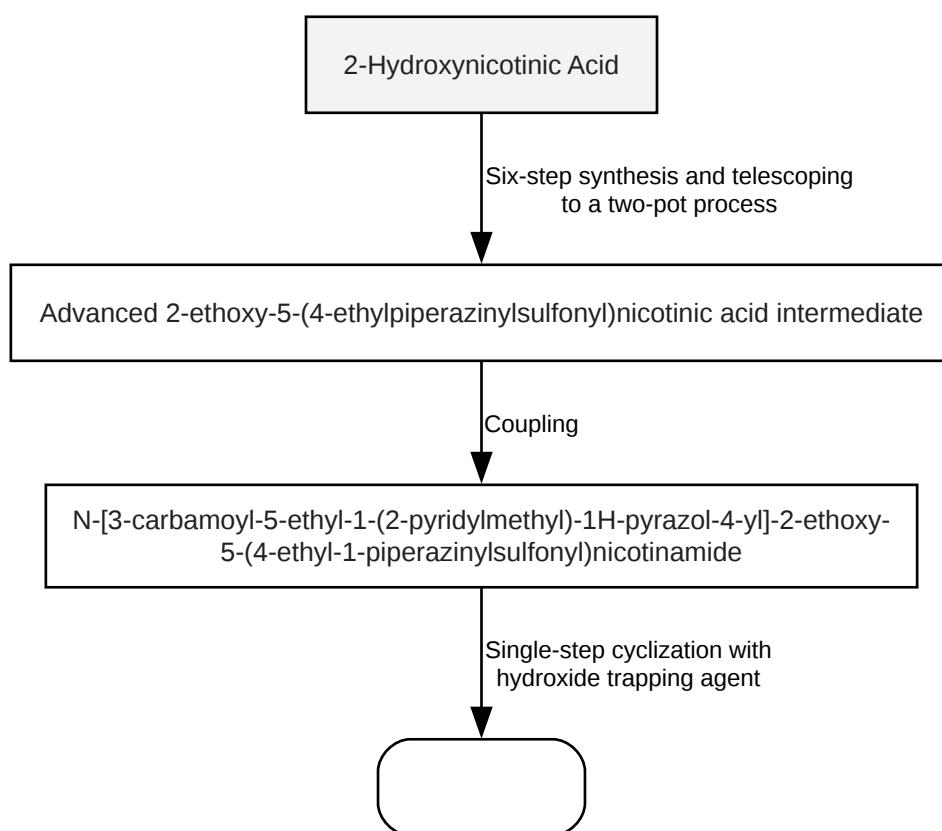
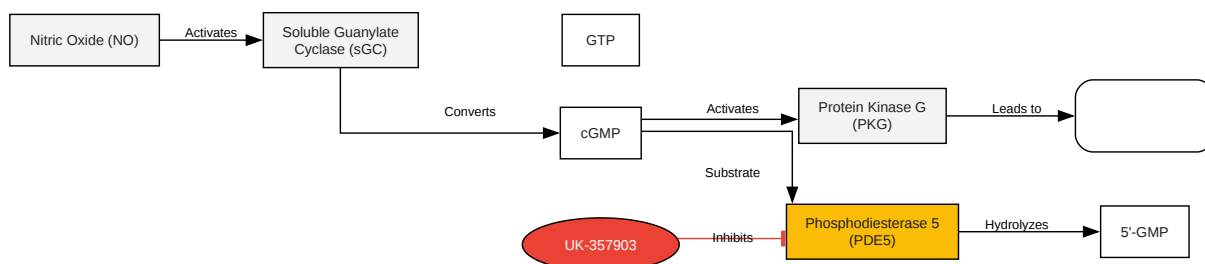
## Chemical Structure and Physicochemical Properties

UK-357903, with the IUPAC name 3-Ethyl-5-(5-(4-ethylpiperazin-1-yl)sulfonyl-2-(2-methoxyethoxy)-3-pyridyl)-2-(2-pyridylmethyl)-6H-pyrazolo[4,3-d]pyrimidin-7-one, is a complex heterocyclic molecule. Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C27H34N8O5S	[1]
Molecular Weight	582.68 g/mol	[1]
SMILES	<chem>CCc1c2c(c(=O)[nH]c(-c3cc(cnc3OCCOC)S(=O)(=O)N4CCN(CC)CC4)n2)nn1Cc5ccccc5</chem>	[1]
InChIKey	QDPNAMRLQRQPMR-UHFFFAOYSA-N	[1]
CAS Number	247580-98-9	[2]

## Mechanism of Action

UK-357903 functions as a selective inhibitor of phosphodiesterase type 5 (PDE5). PDE5 is a key enzyme in the cGMP-specific signaling pathway, responsible for the degradation of cGMP. By inhibiting PDE5, UK-357903 leads to an accumulation of cGMP in tissues where PDE5 is expressed, such as the corpus cavernosum of the penis and vascular smooth muscle.[2][3] This increase in cGMP levels activates protein kinase G (PKG), which in turn phosphorylates various downstream targets, resulting in a decrease in intracellular calcium concentrations and subsequent smooth muscle relaxation and vasodilation.



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## References

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